

Application Notes and Protocols: HIV-1 Protease-IN-11

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Compound of Interest

Compound Name: HIV-1 protease-IN-11

Cat. No.: B15137707

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and use of **HIV-1 protease-IN-11**, a potent inhibitor of the HIV-1 protease enzyme. The information is intended to guide researchers in accurately preparing solutions and designing robust experiments for the evaluation of this compound.

Physicochemical and Potency Data

Quantitative data for **HIV-1 protease-IN-11** and the target enzyme, HIV-1 protease, are summarized below.

Parameter	Value	Source
HIV-1 Protease-IN-11		
Molecular Weight	503.65 g/mol	[1]
Chemical Formula	C26H37N3O5S	[1]
CAS Number	2925287-54-1	[1]
IC50 (in vitro)	0.41 nM	[1]
HIV-1 Protease (Enzyme)		
Molecular Weight (homodimer)	~22 kDa	[2]
Composition	Homodimer of two 99-amino acid subunits	
Optimal pH for activity	~5.0	

Solution Preparation and Storage Protocols

Proper preparation and storage of **HIV-1 protease-IN-11** solutions are critical for maintaining its stability and activity.

Materials Required

- **HIV-1 protease-IN-11** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips

Protocol for Preparation of Stock Solution (e.g., 10 mM)

- Pre-warm DMSO: If the DMSO is frozen, warm it in a 37°C water bath for 1-5 minutes until it is completely thawed.

- **Weigh the Inhibitor:** Accurately weigh a small amount of **HIV-1 protease-IN-11** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 0.50365 mg of the inhibitor (based on a molecular weight of 503.65 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed inhibitor. For the example above, add 100 μ L of DMSO to 0.50365 mg of the powder.
- **Ensure Complete Dissolution:** Vortex the solution gently and visually inspect to ensure that all the solid has dissolved. Gentle warming or brief sonication may be used if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	Store in a desiccator to keep dry.
4°C	Up to 2 years		
Stock Solution in DMSO	-80°C	Up to 6 months	Avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month		

Note: The storage information for the solution is based on a similar compound, HIV-1 protease-IN-12, and represents a conservative guideline. For long-term stability, storage at -80°C is recommended.

Experimental Protocols

The following is a general protocol for an in vitro HIV-1 protease inhibitor screening assay. This should be adapted based on the specific experimental setup and available reagents.

In Vitro HIV-1 Protease Inhibition Assay (Fluorometric)

This protocol is based on the principle that active HIV-1 protease cleaves a specific fluorogenic substrate, releasing a quantifiable fluorescent signal. The presence of an inhibitor like **HIV-1 protease-IN-11** will reduce or prevent this cleavage, leading to a decrease in fluorescence.

Materials:

- Recombinant HIV-1 Protease
- HIV-1 Protease Assay Buffer
- HIV-1 Protease Fluorogenic Substrate
- **HIV-1 protease-IN-11** stock solution (e.g., in DMSO)
- Positive control inhibitor (e.g., Pepstatin A)
- 96-well black microplate, suitable for fluorescence readings
- Fluorescence microplate reader (Ex/Em = 330/450 nm)

Procedure:

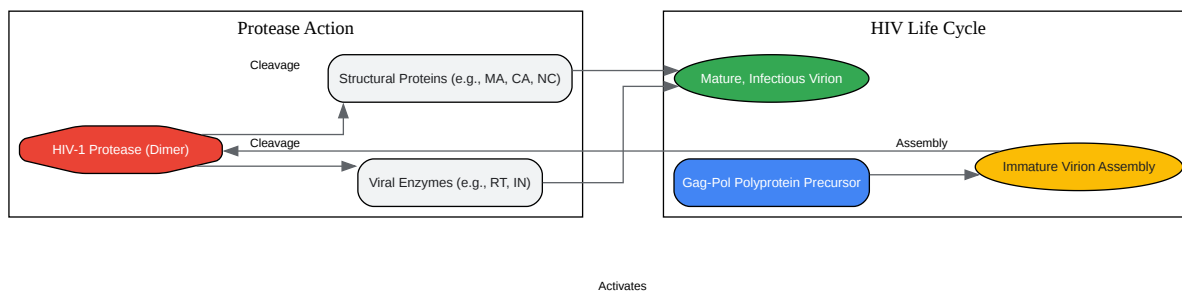
- Prepare Working Solutions:
 - Inhibitor Solutions: Prepare serial dilutions of the **HIV-1 protease-IN-11** stock solution in Assay Buffer to achieve the desired final concentrations for testing. Also, prepare a solvent control (DMSO in Assay Buffer).
 - Enzyme Solution: Dilute the recombinant HIV-1 protease in Assay Buffer to the recommended working concentration.
 - Substrate Solution: Prepare the fluorogenic substrate in Assay Buffer according to the manufacturer's instructions.
- Assay Setup (in a 96-well plate):
 - Test Wells: Add 10 µL of the diluted **HIV-1 protease-IN-11** solutions.

- Positive Control Wells: Add 10 µL of the positive control inhibitor solution.
- Enzyme Control (No Inhibitor) Wells: Add 10 µL of the solvent control.
- Blank (No Enzyme) Wells: Add 10 µL of Assay Buffer.
- Pre-incubation: Add 80 µL of the diluted HIV-1 Protease solution to all wells except the blank wells. Add 90 µL of Assay Buffer to the blank wells. Mix gently and incubate the plate at room temperature for 15 minutes, protected from light.
- Initiate Reaction: Add 10 µL of the Substrate Solution to all wells.
- Measurement: Immediately measure the fluorescence in a microplate reader in kinetic mode at 37°C for 1-3 hours, taking readings every 1-2 minutes (Ex/Em = 330/450 nm).
- Data Analysis:
 - Calculate the rate of reaction (slope of the linear portion of the fluorescence vs. time curve) for each well.
 - Determine the percentage of inhibition for each concentration of **HIV-1 protease-IN-11** compared to the enzyme control.
 - Plot the percentage of inhibition against the inhibitor concentration and fit the data to a suitable dose-response curve to determine the IC₅₀ value.

Visualizations

HIV-1 Protease Mechanism of Action

The following diagram illustrates the critical role of HIV-1 protease in the viral life cycle.

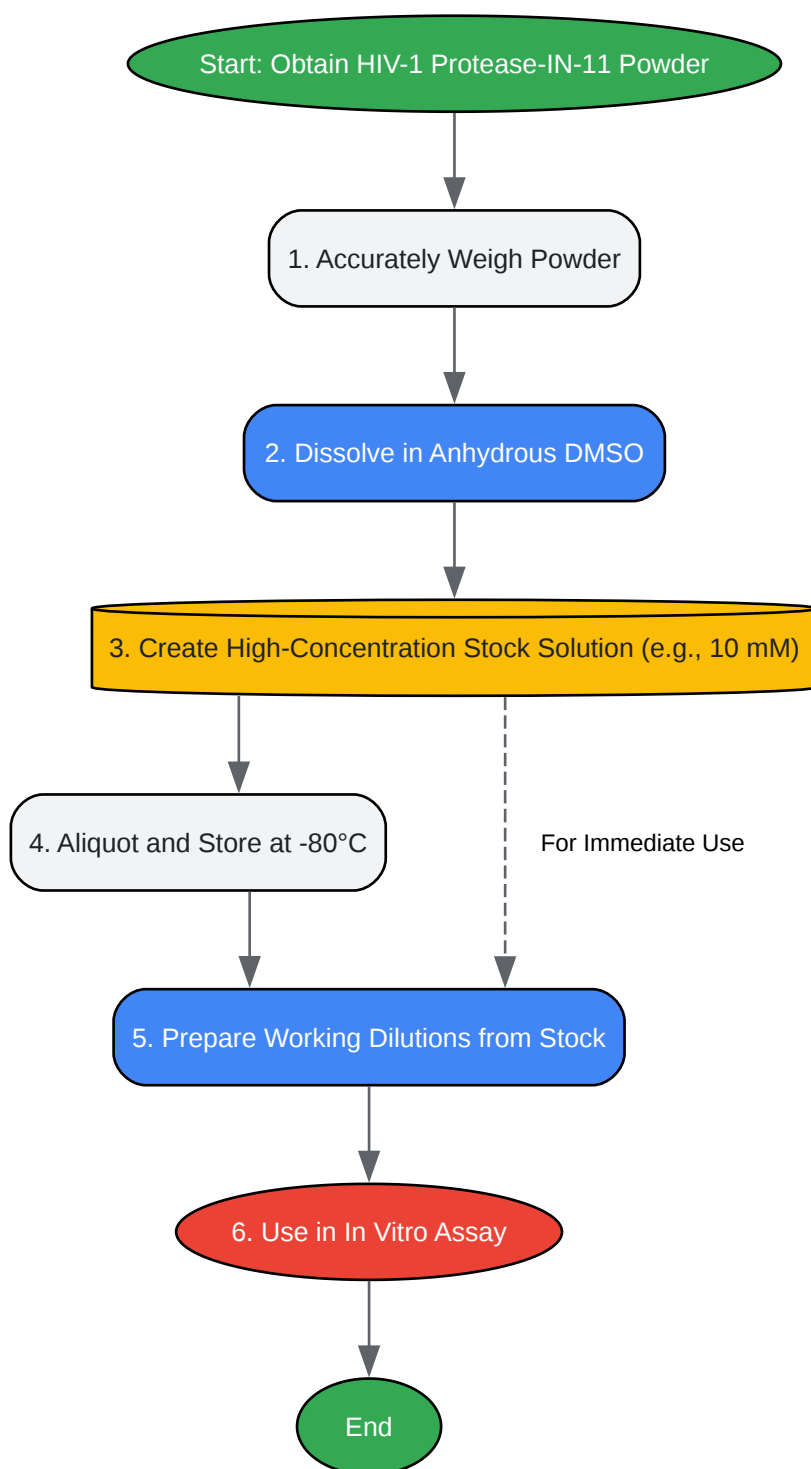


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Caption: Role of HIV-1 Protease in Viral Maturation.

Experimental Workflow for Solution Preparation

This diagram outlines the logical flow for preparing **HIV-1 protease-IN-11** solutions for experimental use.



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Caption: Workflow for Preparing **HIV-1 Protease-IN-11** Solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. HIV-1 protease - Wikipedia [en.wikipedia.org]
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